

In-Depth Technical Guide: trans-Siduron (CAS No. 19123-21-8)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *trans*-Siduron

Cat. No.: B096888

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **trans-Siduron**, a selective herbicide. The document details its physicochemical properties, primary mechanism of action, metabolic pathways, and relevant experimental protocols, presenting quantitative data in structured tables and illustrating key processes with detailed diagrams.

Physicochemical Properties of trans-Siduron

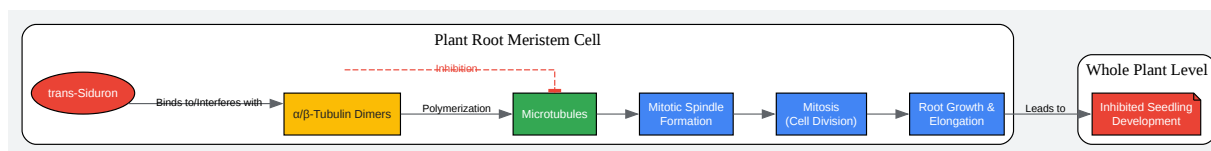
trans-Siduron, with the IUPAC name 1-[(1R,2R)-2-methylcyclohexyl]-3-phenylurea, is the trans-isomer of the phenylurea herbicide Siduron.^[1] Its fundamental properties are summarized below.

Property	Value	Reference
CAS Number	19123-21-8	[1]
Molecular Formula	C ₁₄ H ₂₀ N ₂ O	[1]
Molecular Weight	232.32 g/mol	[1][2]
Melting Point	157-159 °C	[2]
IUPAC Name	1-[(1R,2R)-2-methylcyclohexyl]-3-phenylurea	[1]
Canonical SMILES	<chem>C[C@@H]1CCCC[C@H]1NC(=O)NC2=CC=CC=C2</chem>	[1]
Appearance	White crystalline solid	[2]

Mechanism of Action: Root Growth Inhibition via Microtubule Disruption

Unlike many phenylurea herbicides that primarily act by inhibiting photosynthesis, the principal phytotoxic action of Siduron is the inhibition of root growth.[2] This effect is particularly pronounced in susceptible grass species. The mechanism is believed to involve the disruption of cell division (mitosis) in the root meristem.

The proposed mechanism involves the inhibition of tubulin polymerization. Microtubules are essential components of the cytoskeleton and are critical for the formation of the mitotic spindle, which segregates chromosomes during cell division. By interfering with the assembly of tubulin proteins into functional microtubules, **trans-Siduron** effectively halts mitosis, leading to the cessation of cell proliferation in the root tip and subsequent inhibition of root elongation and development.[3][4] This mode of action is characteristic of dinitroaniline herbicides, suggesting a similar functional mechanism for Siduron.[4]

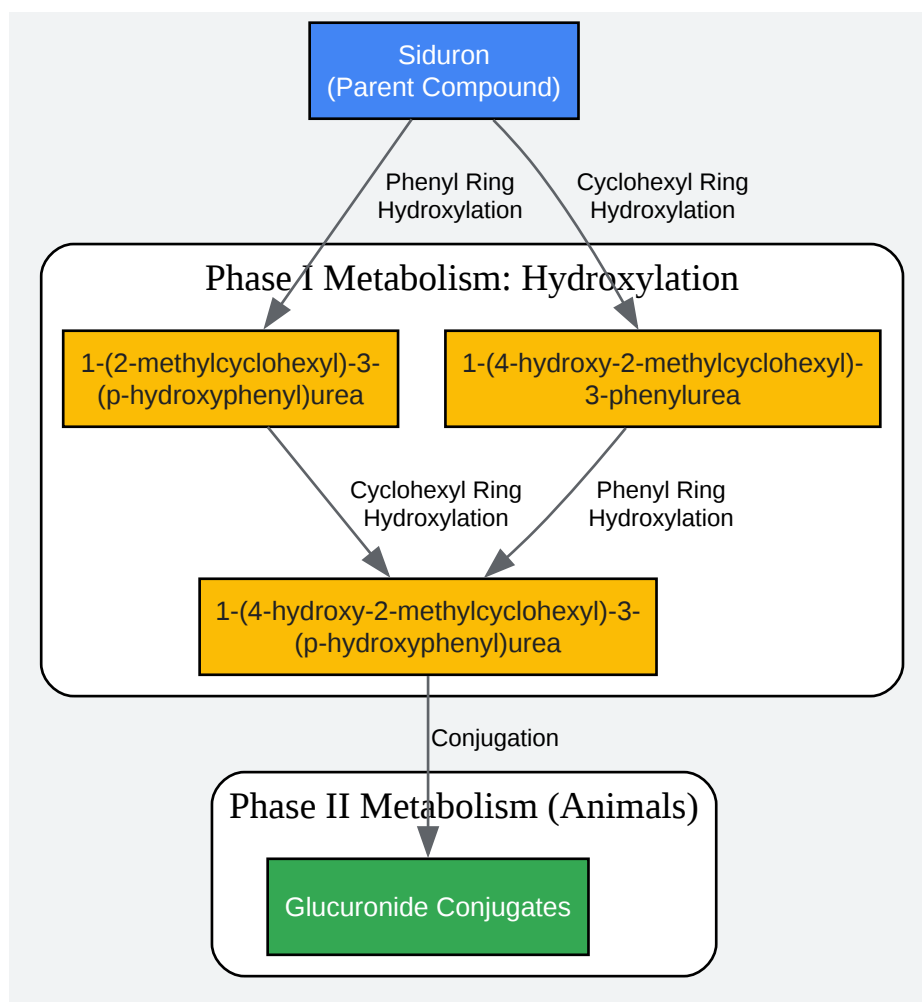


[Click to download full resolution via product page](#)

Caption: Proposed mechanism of **trans-Siduron** leading to root growth inhibition.

Metabolism of Siduron

Siduron undergoes metabolic transformation in both soil and animal systems. The primary metabolic pathway involves hydroxylation, where hydroxyl groups are added to either the phenyl or the cyclohexyl rings of the molecule. This initial hydroxylation can be followed by a second hydroxylation event, resulting in a dihydroxylated metabolite. These reactions increase the polarity of the compound, facilitating its eventual conjugation and excretion in animals.



[Click to download full resolution via product page](#)

Caption: Metabolic pathway of Siduron in soil and animal systems.

Quantitative Toxicological Data

While specific IC₅₀ values for tubulin polymerization inhibition are not readily available in public literature, acute toxicity data for Siduron have been established.

Parameter	Value	Species	Reference
Acute Oral LD ₅₀	>7,500 mg/kg	Rat	[5]
LC ₅₀ (48-hour)	18 mg/L	Carp	[5]

Experimental Protocols

Root Growth Inhibition Assay (*Allium cepa* Test)

A common method to evaluate the effect of herbicides on root growth is the *Allium cepa* (onion) root growth inhibition test. This protocol provides a macroscopic assessment of phytotoxicity.

- **Preparation:** Prepare a series of concentrations of **trans-Siduron** in a suitable solvent (e.g., acetone) and then dilute in distilled water or a nutrient solution to the final test concentrations. A solvent control and a negative control (water/nutrient solution only) must be included.
- **Exposure:** Select healthy *Allium cepa* bulbs of uniform size. Place the bulbs so that their basal plates are in contact with the test solutions.
- **Incubation:** Incubate the bulbs in the dark at a controlled temperature (e.g., 25°C) for a period of 72 to 96 hours.
- **Measurement:** After the incubation period, measure the length of the newly grown roots for each bulb in all treatment and control groups.
- **Analysis:** Calculate the mean root length for each concentration. Determine the EC₅₀ (Effective Concentration causing 50% inhibition) by plotting the percentage of root growth inhibition against the logarithm of the **trans-Siduron** concentration. Cytological analysis of the root tip cells can also be performed to observe mitotic aberrations.

In Vitro Tubulin Polymerization Assay

To directly assess the effect of **trans-Siduron** on microtubule formation, an in vitro fluorescence-based tubulin polymerization assay can be employed.

- **Reagents:** Obtain purified plant tubulin (e.g., from lily pollen or commercially available sources), a fluorescence reporter (e.g., DAPI, which fluoresces upon incorporation into microtubules), and a polymerization buffer (e.g., PEM buffer with GTP and glycerol).
- **Procedure:**

- In a 96-well microplate, add the polymerization buffer, purified tubulin, and the fluorescent reporter to each well.
- Add various concentrations of **trans-Siduron** to the test wells. Include a positive control (e.g., vincristine, an inhibitor) and a negative control (solvent).
- Initiate polymerization by incubating the plate at a temperature that promotes tubulin assembly (e.g., 37°C).
- Data Acquisition: Monitor the increase in fluorescence over time using a microplate reader. The fluorescence intensity is proportional to the amount of polymerized tubulin.
- Analysis: Plot fluorescence intensity versus time to generate polymerization curves. From the curves, determine the maximum rate and extent of polymerization for each concentration. Calculate the IC₅₀ value, which is the concentration of **trans-Siduron** that inhibits the rate or extent of polymerization by 50%.^[6]

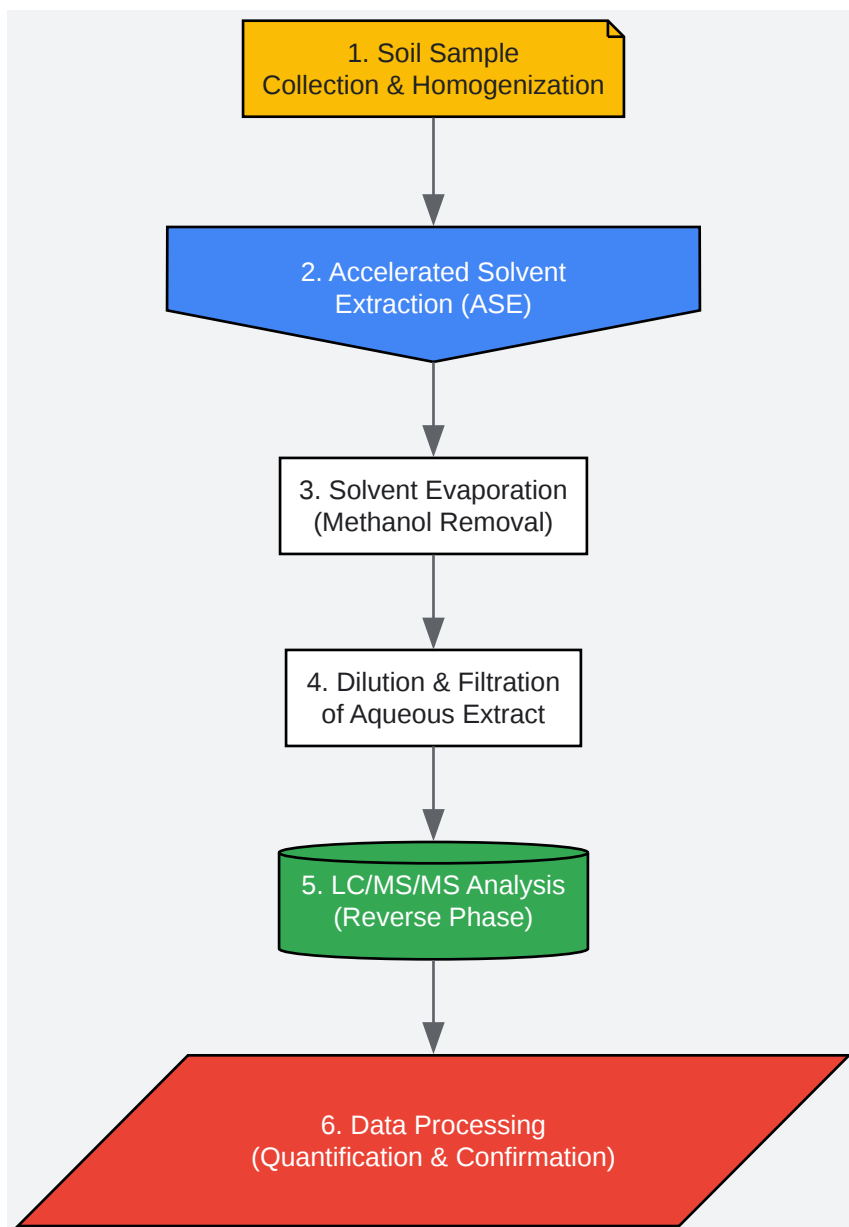
Analytical Methodologies

The detection and quantification of Siduron and its metabolites in environmental samples are crucial for monitoring and regulatory purposes. High-performance liquid chromatography (HPLC) and gas chromatography (GC) are the most common techniques employed.

Method	Matrix	Sample Preparation	Detection Limit	Reference
HPLC-UV	Soil	Solid-liquid extraction with acetonitrile/water .	Not specified	[7][8]
LC/MS/MS	Soil	Accelerated solvent extraction (ASE) with methanol/formic acid.	0.010 mg/kg	[9]
GC-ECD	Soil, Sugarcane	Ultrasound-assisted extraction with acetonitrile, purification with carbon nanotubes.	0.01 - 5.0 mg/L (linearity range)	[5]

General Workflow for Siduron Analysis in Soil

A representative workflow for analyzing **trans-Siduron** in soil samples using LC/MS/MS is outlined below.



[Click to download full resolution via product page](#)

Caption: General workflow for the analysis of Siduron in soil samples.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Siduron, trans- | C₁₄H₂₀N₂O | CID 41097532 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Siduron | C₁₄H₂₀N₂O | CID 16116 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Cytogenetic effect of herbicides on plant cells - PMC [pmc.ncbi.nlm.nih.gov]
- 4. my.ucanr.edu [my.ucanr.edu]
- 5. Combined Approach for Determining Diuron in Sugarcane and Soil: Ultrasound-Assisted Extraction, Carbon Nanotube-Mediated Purification, and Gas Chromatography-Electron Capture Detection - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. Validation of a liquid chromatography ultraviolet method for determination of herbicide diuron and its metabolites in soil samples - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. scielo.br [scielo.br]
- 9. epa.gov [epa.gov]
- To cite this document: BenchChem. [In-Depth Technical Guide: trans-Siduron (CAS No. 19123-21-8)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b096888#trans-siduron-cas-number-19123-21-8]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com